

Understanding the structure of HL-8

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Compound of Interest

Compound Name: HL-8

Cat. No.: B15621262

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HL-8: A PI3K α PROTAC Degradator

HL-8 is a protac (PROteolysis TArgeting Chimera) that specifically targets the p110 α catalytic subunit of phosphoinositide 3-kinase (PI3K α) for degradation.[1] PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. In the case of **HL-8**, it is composed of a ligand for PI3K α , a linker, and a ligand for the von Hippel-Lindau (VHL) E3 ligase.[1]

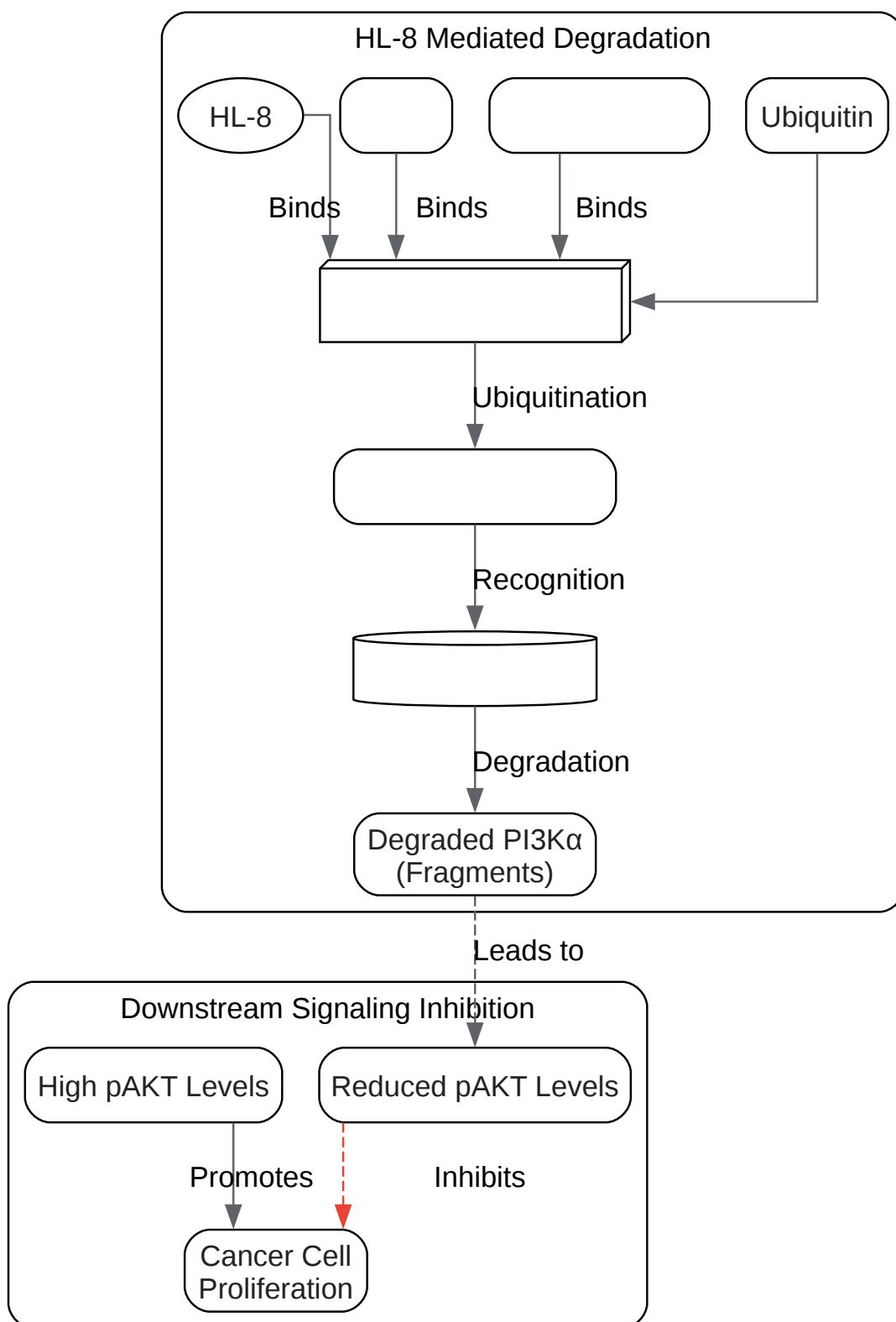
Mechanism of Action

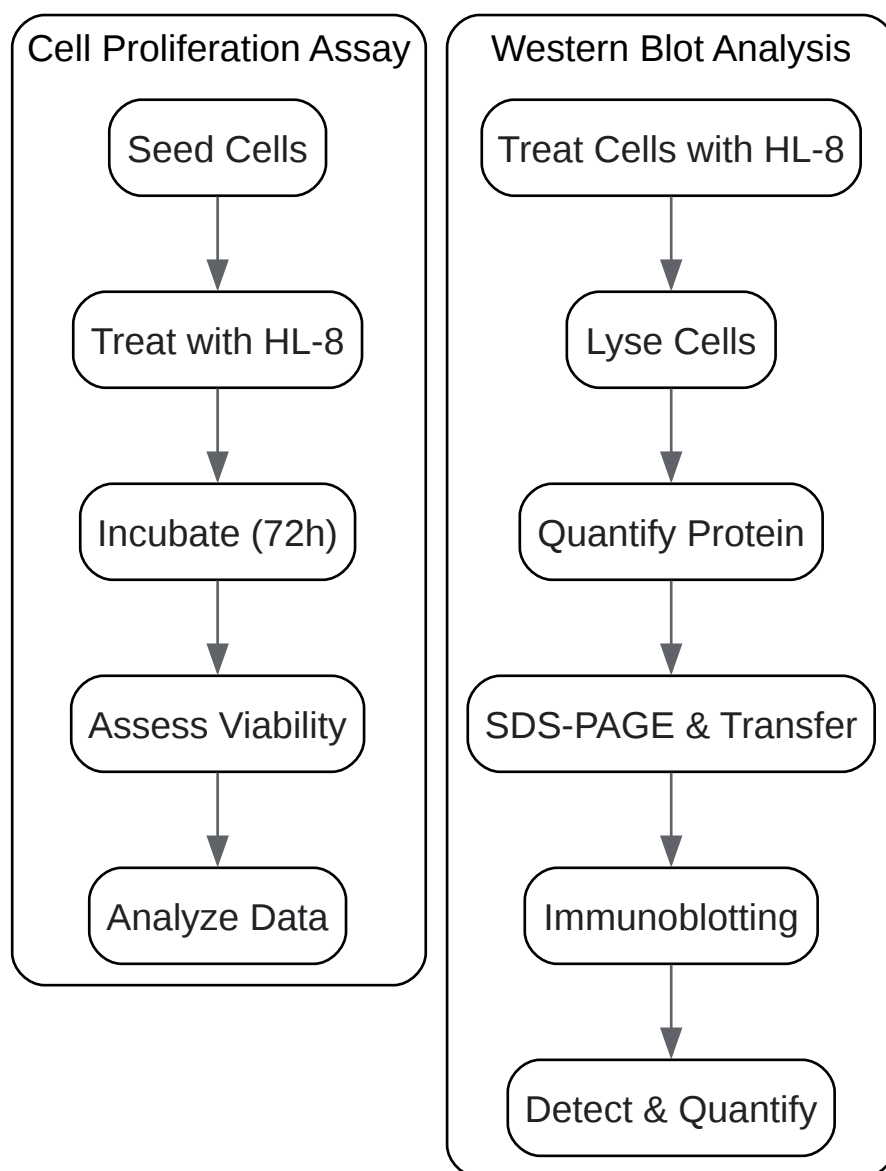
The primary function of **HL-8** is to induce the degradation of PI3K α .[1] This action, in turn, reduces the levels of phosphorylated AKT (pAKT), a key downstream effector in the PI3K signaling pathway.[1] The PI3K/AKT/mTOR pathway is a critical signaling cascade that regulates cell growth, proliferation, survival, and metabolism. Its aberrant activation is a common feature in many human cancers, making it a prime target for cancer therapy. By degrading PI3K α , **HL-8** effectively inhibits this signaling pathway, leading to its anticancer effects.

The mechanism of **HL-8** can be visualized as a three-step process:

- **Ternary Complex Formation:** **HL-8** simultaneously binds to PI3K α and the VHL E3 ligase, forming a ternary complex.
- **Ubiquitination:** Within this complex, the E3 ligase facilitates the transfer of ubiquitin molecules to PI3K α .

- Proteasomal Degradation: The polyubiquitinated PI3K α is then recognized and degraded by the 26S proteasome.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

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